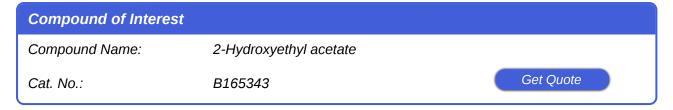


Application Note: GC-MS Analysis of 2-Hydroxyethyl Acetate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyethyl acetate, also known as ethylene glycol monoacetate, is a versatile chemical intermediate and solvent used in various industrial and pharmaceutical applications.[1][2][3] Its presence and purity are critical parameters that necessitate a reliable and accurate analytical method for its quantification. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that offers high sensitivity and selectivity for the analysis of volatile and semi-volatile compounds like **2-hydroxyethyl acetate**.[1][4] This document provides a detailed protocol for the quantitative analysis of **2-hydroxyethyl acetate** using GC-MS.

Quantitative Data Summary

The following table summarizes the expected quantitative performance of the described GC-MS method for the analysis of **2-hydroxyethyl acetate**. This data is representative and may vary based on the specific instrumentation and laboratory conditions.



| Parameter | Value |
|-------------------------------|---------------------------|
| Retention Time (RT) | Approximately 8.5 minutes |
| Limit of Detection (LOD) | 0.1 μg/mL |
| Limit of Quantification (LOQ) | 0.5 μg/mL |
| Linearity (R²) | > 0.995 |
| Precision (%RSD) | < 5% |
| Accuracy (% Recovery) | 95 - 105% |

Experimental Workflow



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